

Application Note & Protocol: Quantification of Hemiphroside B using a Validated HPLC-UV Method

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Compound of Interest

Compound Name: *Hemiphroside B*

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Abstract

This document details a robust and validated High-Performance Liquid Chromatography with Ultraviolet detection (HPLC-UV) method for the accurate quantification of **Hemiphroside B**. **Hemiphroside B**, a phenylpropanoid glycoside, has garnered interest for its potential pharmacological activities.[1][2] This application note provides a comprehensive protocol, including sample preparation, chromatographic conditions, and complete validation parameters in accordance with ICH guidelines.[3] The method is demonstrated to be specific, accurate, precise, and linear over a defined concentration range, making it suitable for routine quality control and research applications.

Introduction

Hemiphroside B (Chemical Formula: C₃₁H₃₈O₁₇, Molecular Weight: 682.6 g/mol) is a naturally occurring compound found in certain plant species.[1][2] As research into its biological properties expands, the need for a reliable analytical method for its quantification is critical for standardization of plant extracts, pharmacokinetic studies, and quality control of related pharmaceutical products. High-Performance Liquid Chromatography (HPLC) coupled with a UV detector offers a sensitive and specific platform for the analysis of such compounds.[4][5][6]

This application note presents a validated HPLC-UV method developed for the precise quantification of **Hemiphroside B**.

Experimental Protocol

Instrumentation and Materials

- HPLC System: A standard HPLC system equipped with a quaternary pump, autosampler, column oven, and a UV-Vis detector is suitable.
- Chromatographic Column: A reversed-phase C18 column (e.g., 250 mm x 4.6 mm, 5 μ m particle size) is recommended.
- Chemicals and Reagents:
 - **Hemiphroside B** reference standard (purity \geq 98%)
 - Acetonitrile (HPLC grade)
 - Methanol (HPLC grade)
 - Formic acid (analytical grade)
 - Ultrapure water

Chromatographic Conditions

A summary of the optimized chromatographic conditions is provided in Table 1.

Parameter	Condition
Column	C18 Reversed-Phase (250 mm x 4.6 mm, 5 µm)
Mobile Phase	Gradient elution with: A) 0.1% Formic acid in Water B) Acetonitrile
Gradient Program	0-20 min: 15-35% B; 20-25 min: 35-60% B; 25-30 min: 60-15% B; 30-35 min: 15% B
Flow Rate	1.0 mL/min
Injection Volume	10 µL
Column Temperature	30°C
Detection Wavelength	280 nm
Run Time	35 minutes

Preparation of Solutions

- Standard Stock Solution (1 mg/mL): Accurately weigh 10 mg of **Hemiphroside B** reference standard and dissolve it in 10 mL of methanol.
- Working Standard Solutions: Prepare a series of working standard solutions by diluting the stock solution with the mobile phase (initial conditions) to achieve concentrations ranging from 5 to 200 µg/mL.
- Sample Preparation (e.g., from plant extract):
 - Accurately weigh 1 g of powdered plant material.
 - Extract with 25 mL of methanol using sonication for 30 minutes.
 - Centrifuge the extract at 4000 rpm for 10 minutes.
 - Filter the supernatant through a 0.45 µm syringe filter prior to injection.

Method Validation

The developed method was validated according to the International Council for Harmonisation (ICH) Q2(R2) guidelines to ensure its suitability for the intended purpose.[3] The validation parameters, including linearity, precision, accuracy, limit of detection (LOD), and limit of quantification (LOQ), are summarized below.

Linearity

The linearity of the method was assessed by analyzing seven concentrations of **Hemiphroside B** ranging from 5 to 200 µg/mL. The calibration curve was constructed by plotting the peak area against the concentration.

Parameter	Result
Linearity Range	5 - 200 µg/mL
Regression Equation	$y = 25431x - 12345$
Correlation Coefficient (r^2)	0.9995

Precision

Precision was evaluated by performing replicate injections of a standard solution at three different concentrations on the same day (intra-day precision) and on three different days (inter-day precision). The results are expressed as the relative standard deviation (%RSD).

Concentration (µg/mL)	Intra-day Precision (%RSD, n=6)	Inter-day Precision (%RSD, n=9)
10	1.85	2.45
50	1.23	1.98
150	0.95	1.56

Accuracy

Accuracy was determined by the standard addition method. Known amounts of **Hemiphroside B** were added to a pre-analyzed sample, and the recovery was calculated.

Amount Added (µg/mL)	Amount Found (µg/mL)	Recovery (%)	%RSD (n=3)
20	19.7	98.5	1.76
50	50.8	101.6	1.15
100	99.2	99.2	0.89

Limit of Detection (LOD) and Limit of Quantification (LOQ)

The LOD and LOQ were determined based on the standard deviation of the response and the slope of the calibration curve.

Parameter	Result
Limit of Detection (LOD)	0.5 µg/mL
Limit of Quantification (LOQ)	1.5 µg/mL

Specificity

The specificity of the method was evaluated by analyzing a blank (mobile phase), a standard solution of **Hemiphroside B**, and a sample extract. The chromatograms showed no interfering peaks at the retention time of **Hemiphroside B**, demonstrating the method's specificity.

Stability

The stability of **Hemiphroside B** in solution was assessed under various conditions.^{[7][8][9][10]} Standard solutions were stored at room temperature and refrigerated (4°C) and analyzed at different time intervals. The results indicated that the solutions are stable for at least 48 hours at 4°C with minimal degradation.

Application

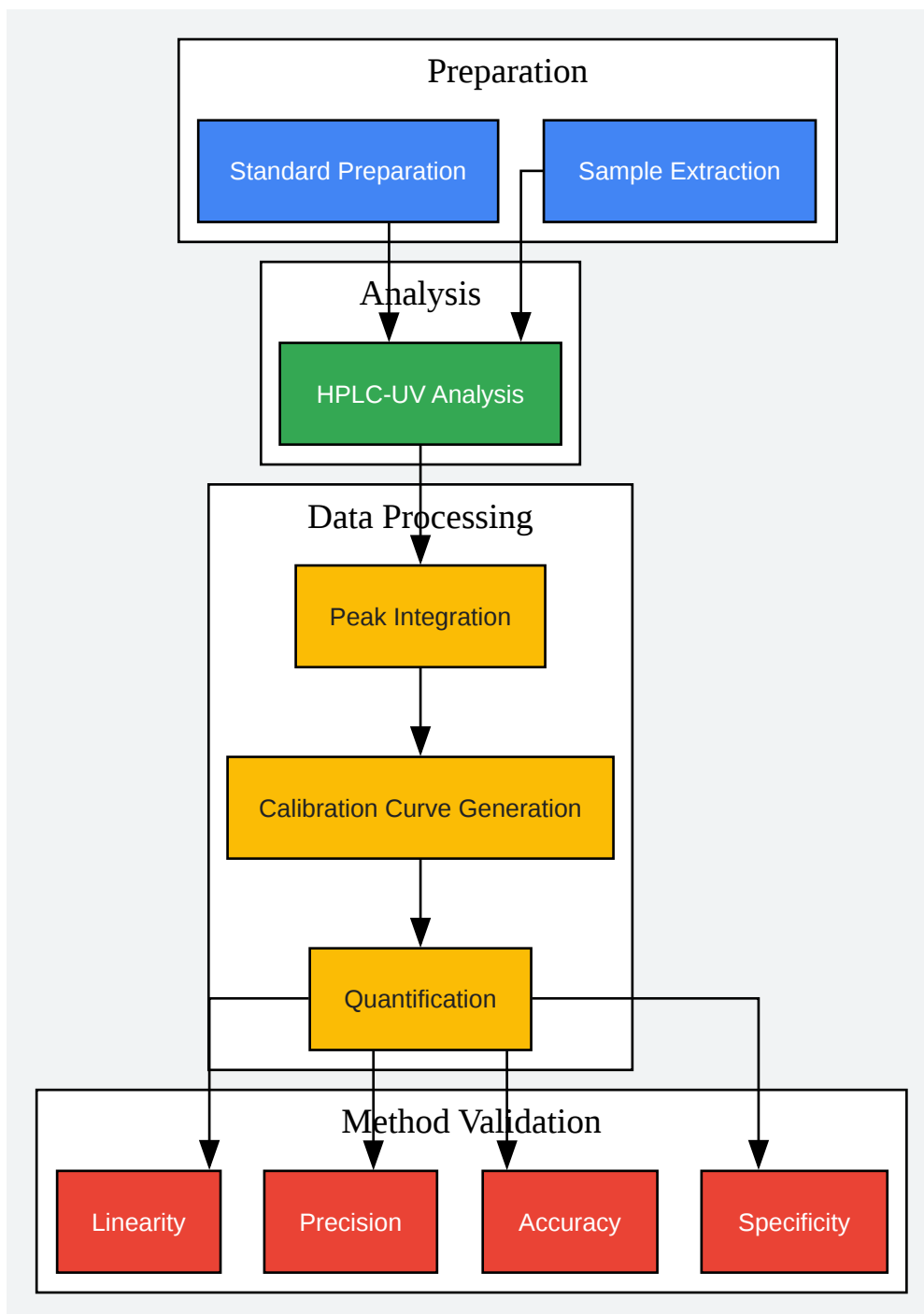
This validated HPLC-UV method was successfully applied to determine the content of **Hemiphroside B** in a methanolic extract of a plant sample. The concentration of

Hemiphroside B in the tested sample was found to be 2.35 mg/g of the dried plant material.

Conclusion

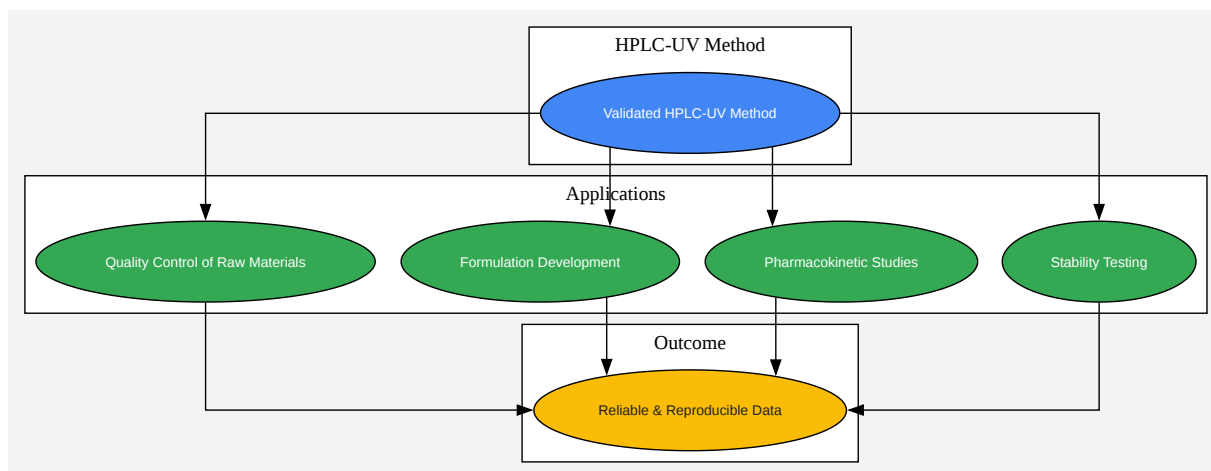
The HPLC-UV method described in this application note is simple, rapid, specific, accurate, and precise for the quantification of **Hemiphroside B**. The method meets the requirements of international guidelines for analytical method validation and can be effectively used for the routine analysis of **Hemiphroside B** in plant materials and derived products.

Visualizations



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Caption: Experimental workflow for HPLC-UV quantification of **Hemiphroside B**.



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Caption: Logical relationship of the validated method to its applications.

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